

Evidence Summary for Pazopanib Dose Escalation

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Compound Focus: Pazopanib

CAS No.: 444731-52-6

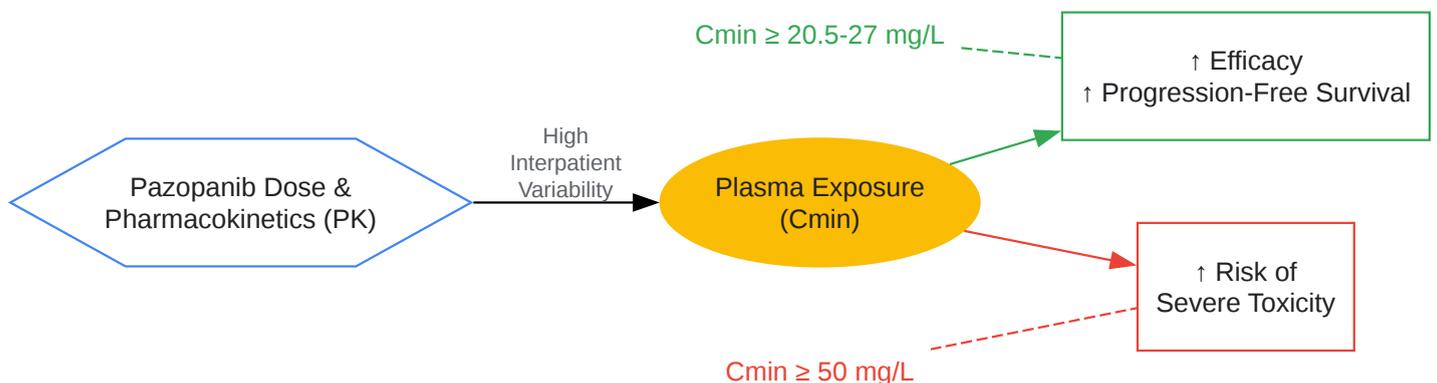
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Aspect	Key Findings & Thresholds	Supporting Evidence
	<p> Efficacy Threshold $C_{min} \geq 20.5$ mg/L associated with improved PFS and tumor shrinkage in RCC. [1] $C_{min} \geq 27$ mg/L associated with improved 3-month PFS in STS. [2] Retrospective analysis (RCC), [1] observational study (STS) [2] Target Range Aim for C_{min} of 20-50 mg/L; levels ≥ 50 mg/L are often intolerable long-term. [1] Clinical cohort studies [3] [1] Dosing Algorithm Escalate dose if $C_{min} < 20$ mg/L and toxicity [4]" (per="" 15="" 1800="" 20="" 200="" 800="" <="" apply="" clinical="" drug:="" equipment:="" escalate="" first="" grade="" if="" initiate="" materials:="" measure="" objective:="" patient="" procedural="" repeat="" steady-state,="" ,="" -="" 1="" 1000="" 13.2="" 1800="" 2="" 2="" 20="" 22.9="" 3="" 3="" 3="" 3="" 3="" 3. [3]="" 31="" 4="" 5="" 5="" 7="" 800="" <="" [fontname="Helvetica" [label="Manage Toxicity\n(Dose Reduce/Hold)"]="" ``dot="" a="" above="" according="" achieve="" achieved="" adequate="" adjustment="" administered="" advanced="" after="" aiming="" algorithm:="" allows="" analyze="" and="" and,="" any="" approximately="" are="" as="" assess="" at="" based="" be="" benefit="" bgcolor="transparent" blood="" can="" carcinoma="" case="" cell="" change. [2]="" chromatography="" cmin="" cmin:="" cmin. [4]="" color="#EA4335" concentration="" concentration. [2]="" concentrations. [2]="" continue="" coupled="" criteria), [2]="" current="" daily). [3]="" daily. [3]="" daily.="" day="" days="" decision-making="" defined="" detection="" determine="" diagram="" diagrams="" digraph="" dose="" dose.="" dose.="" doses="" dosing="" draw="" edge="" ensure="" escalate="" escalation="" every=""</p>	

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This relationship is demonstrated in studies where a $C_{min} \geq 27$ mg/L was an independent predictor of improved 3-month PFS in soft tissue sarcoma, while a higher average C_{min} was associated with a greater risk of grade 3-4 toxicities. [2]

Key Takeaways for Researchers

- **Interpatient Variability is Significant:** Fixed-dose dosing is suboptimal for **pazopanib**. The same 800 mg dose can result in C_{min} levels varying from subtherapeutic to toxic. [1]
- **Therapeutic Drug Monitoring is Feasible:** Implementing a PK-guided protocol with dose adjustments of 200 mg steps is practical and can safely optimize **pazopanib** exposure. [3]
- **Consider Histology-Specific Thresholds:** While 20.5 mg/L is a validated threshold in RCC, emerging evidence suggests a potentially higher threshold of 27 mg/L in STS, which may influence your study targets. [2] [1]

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